

Technical Support Center: Controlling Polypropylene Molecular Weight Distribution with Peroxides

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Compound of Interest

Compound Name: 1,3-Bis(tert-butylperoxyisopropyl)benzene

Cat. No.: B035471

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This guide provides researchers, scientists, and drug development professionals with detailed information, troubleshooting advice, and experimental protocols for controlling the molecular weight distribution (MWD) of polypropylene (PP) using peroxides.

Frequently Asked Questions (FAQs)

Q1: What is controlled rheology or vis-breaking of polypropylene?

A1: Controlled rheology (CR), also known as vis-breaking, is a post-polymerization process used to modify the molecular weight (MW) and narrow the molecular weight distribution (MWD) of polypropylene.^{[1][2]} This is typically achieved by adding a specific organic peroxide to the molten PP during an extrusion process.^{[3][4]} The peroxide initiates a controlled degradation of the polymer chains, leading to a product with lower viscosity and elasticity, which improves its processability for applications like fiber spinning, injection molding, and film extrusion.^{[4][5]}

Q2: How do peroxides reduce the molecular weight of polypropylene?

A2: The process is a free-radical chain reaction. At elevated temperatures in the extruder, the organic peroxide decomposes to form highly reactive free radicals. These radicals abstract hydrogen atoms from the tertiary carbons on the polypropylene backbone. This creates a macroradical on the PP chain, which is unstable and rapidly undergoes a process called β -

chain scission.[1][6] This scission breaks the polymer chain, resulting in two shorter chains, a lower average molecular weight, and a narrower MWD.[7][8]

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- To cite this document: BenchChem. [Technical Support Center: Controlling Polypropylene Molecular Weight Distribution with Peroxides]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b035471#how-to-control-the-molecular-weight-distribution-of-polypropylene-with-peroxides>]

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